

Comparative Analysis of (Rac)-AB-423 and AB-424

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Compound of Interest

Compound Name: (Rac)-AB-423

Cat. No.: B15564157

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A comprehensive review of the available scientific and patent literature reveals detailed information for **(Rac)-AB-423**, an anti-HBV candidate. However, no publicly accessible data could be identified for a compound designated as AB-424, precluding a direct comparative analysis.

This guide, therefore, focuses on presenting the available experimental data and characteristics of **(Rac)-AB-423**, intended for researchers, scientists, and drug development professionals.

(Rac)-AB-423: A Profile

(Rac)-AB-423, also known as DVR-23, has been identified as a candidate compound with activity against the Hepatitis B virus (HBV)[1][2][3][4]. The "(Rac)" designation indicates that the compound is a racemic mixture, containing equal amounts of its enantiomers.

Chemical Properties

A summary of the key chemical properties of **(Rac)-AB-423** is presented in the table below.

Property	Value	Reference
CAS Number	422547-55-5	[1][2][3][5]
Synonyms	DVR-23	[1][2][3][4]
Molecular Formula	C17H17F3N2O3S	[1]
Molecular Weight	386.39	[1][4]

Biological Activity and Pharmacokinetics

(Rac)-AB-423 has demonstrated promising anti-HBV activity[4]. Preclinical data suggests it exhibits favorable pharmacokinetic properties, including good systemic exposure and high oral bioavailability[4]. A key efficacy finding is its ability to achieve a viral load reduction of over 2 log in a hydrodynamic injection (HDI) HBV mouse model[4].

Furthermore, in vitro studies have shown that **(Rac)-AB-423** does not induce the activity of key cytochrome P450 enzymes, CYP1A2, CYP3A4, or CYP2B6, even at high concentrations[4]. This is a desirable characteristic for a drug candidate as it suggests a lower potential for drug-drug interactions.

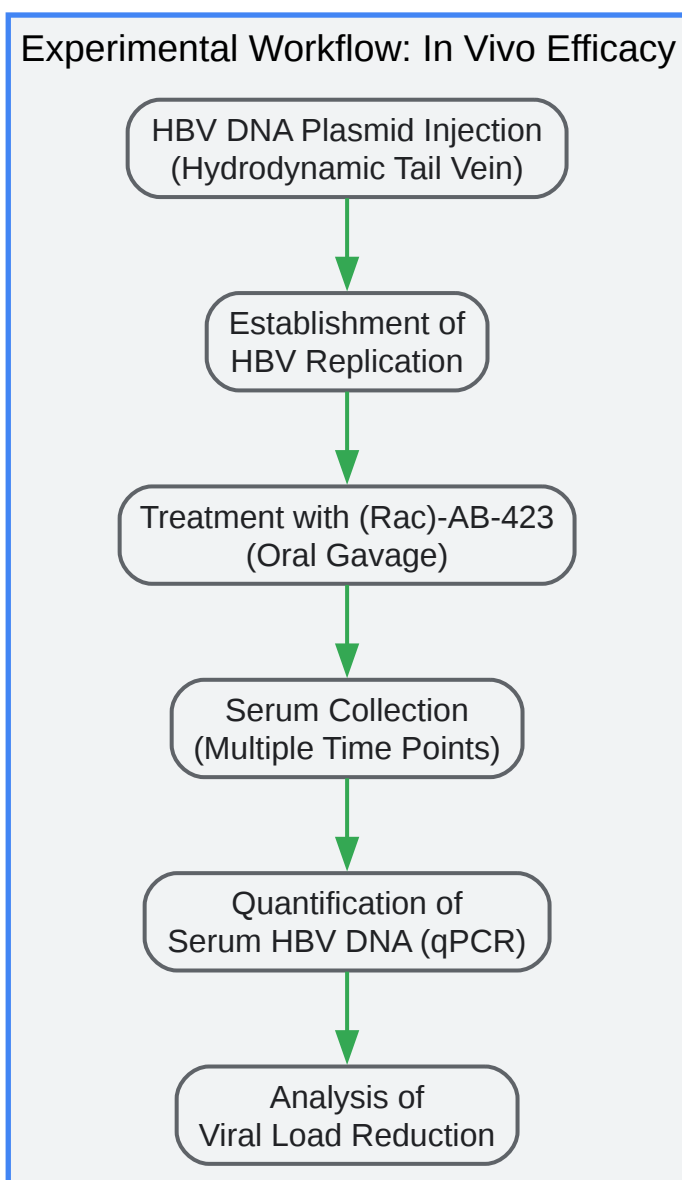
Experimental Protocols

While detailed experimental protocols for the studies on **(Rac)-AB-423** are not publicly available in their entirety, the cited literature provides an overview of the methodologies used.

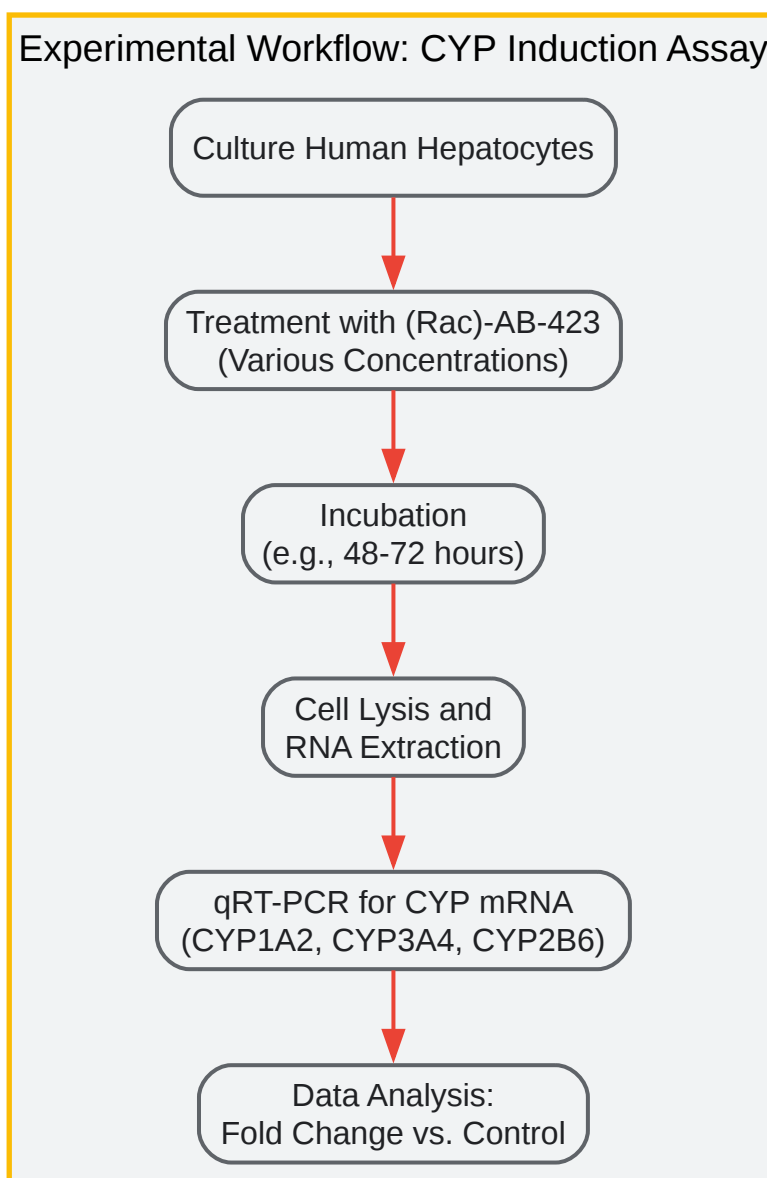
In Vivo Efficacy Assessment (HDI HBV Mouse Model):

The hydrodynamic injection (HDI) model in mice is a standard method for establishing transient HBV replication in vivo. A general workflow for such an experiment is outlined below.

Experimental Workflow: In Vivo Efficacy



Experimental Workflow: CYP Induction Assay



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.cn [medchemexpress.cn]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Comparative Analysis of (Rac)-AB-423 and AB-424]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15564157#rac-ab-423-vs-ab-424-comparative-analysis]

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